

# An In-Depth Technical Guide to 2-Piperidinepropanol: Structure, Synthesis, and Applications

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## Compound of Interest

Compound Name:	2-Piperidinepropanol
CAS No.:	24448-89-3
Cat. No.:	B1294750

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Introduction: **2-Piperidinepropanol**, a heterocyclic amino alcohol, represents a pivotal structural motif in the landscape of medicinal chemistry and organic synthesis. Characterized by a piperidine ring substituted at the 2-position with a 3-hydroxypropyl chain, this molecule serves as a versatile building block for the synthesis of more complex chemical entities. Its unique combination of a secondary amine and a primary alcohol within a defined stereochemical framework makes it an attractive starting material for the development of novel compounds with potential therapeutic applications. This guide provides an in-depth analysis of its chemical and physical properties, validated synthesis and purification protocols, comprehensive analytical characterization, and a review of its current and potential applications for researchers, scientists, and professionals in drug development.

## Section 1: Molecular Identity and Physicochemical Profile

A thorough understanding of the fundamental properties of **2-Piperidinepropanol** is the cornerstone of its effective application in research and development.

## Chemical Structure

The structure consists of a saturated six-membered piperidine ring with a propanol substituent at the second carbon atom. The presence of a chiral center at the C2 position of the piperidine ring means the compound can exist as a racemic mixture or as individual enantiomers.

Caption: Chemical structure of **2-Piperidinepropanol**.

## Chemical Identifiers

Precise identification is critical for regulatory compliance and accurate scientific communication.

Identifier	Value	Source
IUPAC Name	3-(Piperidin-2-yl)propan-1-ol	[1]
CAS Number	24448-89-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	[1]
Molecular Weight	143.23 g/mol	[1]
SMILES	C1CCNC(C1)CCCO	[1]
InChIKey	URCTXVMRFKFRMP- UHFFFAOYSA-N	[1]

## Physicochemical Properties

The physicochemical properties dictate the compound's behavior in various solvents and reaction conditions, influencing its handling, purification, and formulation.

Property	Value	Source
Boiling Point	223 °F / 106 °C	[2]
Density	0.862 g/cm <sup>3</sup> at 20 °C	[2]
logP (Octanol/Water)	0.7	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	2	[3]
pKa (Predicted)	15.12 ± 0.10	[4]

## Section 2: Synthesis and Purification

The synthesis of **2-Piperidinepropanol** is most commonly achieved through the catalytic hydrogenation of its aromatic precursor, 2-Pyridinepropanol. This method is favored for its high efficiency and relatively clean conversion.

### Synthetic Strategy: Catalytic Hydrogenation

Causality: The choice of catalytic hydrogenation is based on its efficacy in reducing the pyridine ring to a piperidine ring under manageable conditions. The aromatic pyridine ring is resistant to many forms of chemical reduction, but heterogeneous catalysts like platinum or palladium provide a surface for the activation of both hydrogen gas and the pyridine ring, facilitating the saturation of the ring. Platinum(IV) oxide (PtO<sub>2</sub>) is often selected as it is a stable precursor that is reduced in situ to the active platinum catalyst. The use of an acidic medium, such as hydrochloric acid, protonates the pyridine nitrogen, which can enhance the rate of hydrogenation.

### Detailed Experimental Protocol: Synthesis of 2-Piperidinepropanol

This protocol is adapted from established procedures for the hydrogenation of pyridine derivatives.[5]

Materials:

- 2-Pyridinepropanol
- Methanol (MeOH)
- 32% Hydrochloric acid (HCl)
- Platinum(IV) oxide (PtO<sub>2</sub>)
- Hydrogen gas (H<sub>2</sub>)
- 15% Sodium hydroxide (NaOH) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

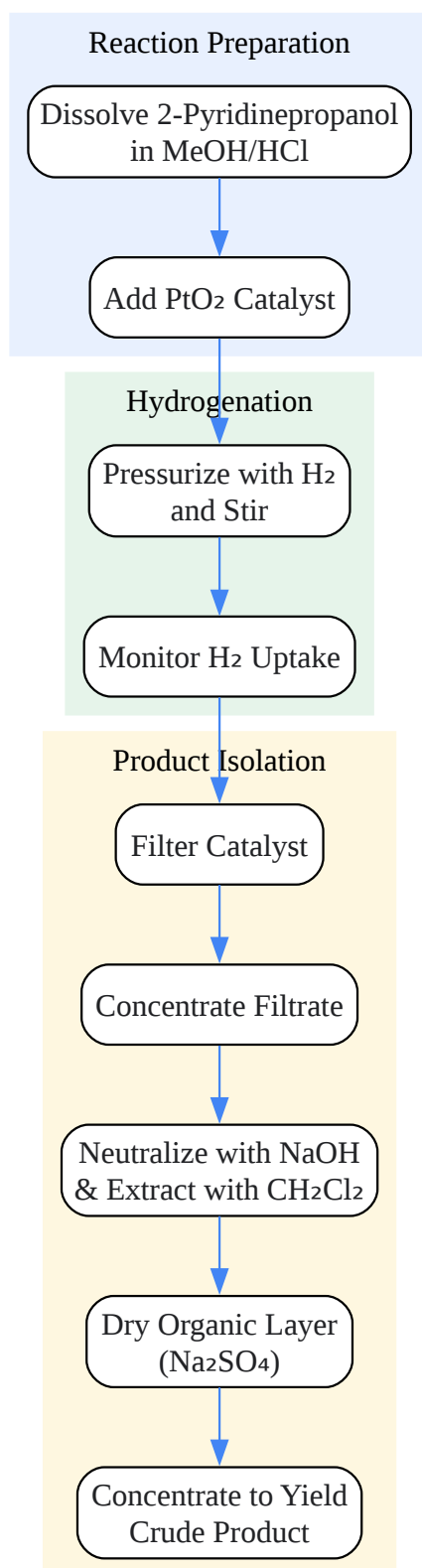
#### Procedure:

- **Reaction Setup:** In a suitable hydrogenation vessel, dissolve 2-Pyridinepropanol in a mixture of methanol and 32% hydrochloric acid.
- **Catalyst Addition:** Under an inert atmosphere (e.g., argon), carefully add Platinum(IV) oxide to the solution.
- **Hydrogenation:** Seal the vessel and connect it to a hydrogen source. Purge the system with hydrogen gas. Pressurize the vessel to the desired pressure (e.g., 8 kPa) and stir the mixture vigorously at room temperature.
- **Reaction Monitoring:** Monitor the reaction progress by observing hydrogen uptake. The reaction is typically complete within 24-48 hours.
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen gas and purge the system with an inert gas. Remove the platinum catalyst by filtration through a pad of celite.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure to remove the methanol.
- **Neutralization and Extraction:** Dissolve the resulting oily residue in a 15% aqueous NaOH solution to neutralize the hydrochloric acid and deprotonate the piperidine nitrogen. Extract

the aqueous layer multiple times with dichloromethane.

- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield crude **2-Piperidinepropanol** as an oil.

## Workflow Visualization



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Caption: Synthesis workflow for **2-Piperidinepropanol**.

## Purification Protocol: Vacuum Distillation

Rationale: The crude product often contains residual solvent and minor byproducts. Vacuum distillation is the preferred method for purification because **2-Piperidinepropanol** has a relatively high boiling point, and distillation at atmospheric pressure could lead to decomposition. By reducing the pressure, the boiling point is lowered, allowing for distillation at a temperature that preserves the integrity of the molecule.

Procedure:

- Set up a distillation apparatus for vacuum distillation.
- Place the crude **2-Piperidinepropanol** in the distillation flask.
- Slowly reduce the pressure to the desired level.
- Gently heat the distillation flask.
- Collect the fraction that distills at the expected boiling point for the given pressure. The purified **2-Piperidinepropanol** should be a colorless to pale yellow liquid.

## Section 3: Analytical Characterization and Quality Control

Confirmation of the structure and purity of the synthesized **2-Piperidinepropanol** is essential. A combination of spectroscopic techniques provides a comprehensive characterization.

Self-Validation: The combination of NMR, IR, and Mass Spectrometry provides a self-validating system. NMR confirms the carbon-hydrogen framework, IR identifies key functional groups, and Mass Spectrometry confirms the molecular weight. A consistent result across all three techniques provides high confidence in the identity and purity of the compound.

- $^1\text{H}$  NMR (Proton NMR): The spectrum is expected to show complex multiplets for the piperidine ring protons, along with distinct signals for the propanol side chain. The protons on the carbon bearing the hydroxyl group will appear as a triplet, and the hydroxyl proton will be a broad singlet.

- <sup>13</sup>C NMR (Carbon NMR): The spectrum should show eight distinct signals corresponding to the eight carbon atoms in the molecule, confirming the overall carbon skeleton.
- IR Spectroscopy: Key vibrational bands are expected for the O-H stretch (broad, ~3300 cm<sup>-1</sup>), the N-H stretch (~3200 cm<sup>-1</sup>), and C-H stretches (~2800-3000 cm<sup>-1</sup>).
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak [M+H]<sup>+</sup> at m/z 144, corresponding to the molecular weight of 143.23 g/mol .[5]

## Section 4: Applications and Pharmacological Context

The piperidine moiety is a common scaffold in many pharmaceuticals due to its ability to interact with various biological targets.[6][7]

### Role as a Synthetic Intermediate

**2-Piperidinepropanol** is a valuable intermediate in the synthesis of more complex molecules. The primary alcohol can be oxidized to an aldehyde or carboxylic acid, or converted to other functional groups. The secondary amine of the piperidine ring can be N-alkylated or N-acylated to introduce further diversity. These modifications allow for the construction of a wide range of derivatives for screening in drug discovery programs. Piperidine derivatives have shown a broad range of pharmacological activities, including anti-diabetic, anti-cancer, anti-microbial, and anti-inflammatory properties.[6][8][9]

### Reported Biological Activities

While **2-Piperidinepropanol** itself is not a major therapeutic agent, its structural motif is found in compounds with various biological activities. For instance, derivatives of piperidine alcohols have been investigated for their potential as antihistamines and anticancer agents.[9] The piperidine ring is a key component of numerous approved drugs, highlighting the importance of intermediates like **2-Piperidinepropanol** in pharmaceutical research and development.[6][10]

## Section 5: Safety and Handling

Hazard Identification: Based on data for similar piperidine compounds, **2-Piperidinepropanol** should be handled with care. Piperidines can be corrosive and may cause severe skin burns

and eye damage. They can also be toxic if swallowed, inhaled, or absorbed through the skin.

[11][12][13][14]

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.[14]
- Keep away from heat, sparks, and open flames.[2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]

## Conclusion

**2-Piperidinepropanol** is a foundational molecule in synthetic and medicinal chemistry. Its straightforward synthesis, coupled with the versatility of its functional groups, makes it an important building block for the creation of novel chemical entities. This guide has provided a comprehensive overview of its properties, synthesis, analysis, and applications, intended to support the work of researchers and professionals in the field.

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